

Self-assembly structures of amino acid-based surfactants

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Triethanolamine linoleoyl
glutamate*

CAS No.: *434283-25-7*

Cat. No.: *B611473*

[Get Quote](#)

An In-depth Technical Guide to the Self-Assembly Structures of Amino Acid-Based Surfactants

Abstract

Amino acid-based surfactants (AAS) represent a pivotal class of biomimetic amphiphiles, distinguished by their inherent biocompatibility, biodegradability, and structural versatility.^{[1][2]} Derived from renewable resources, these molecules offer a sustainable alternative to conventional surfactants, with broad applications in pharmaceuticals, cosmetics, and materials science.^{[3][4]} The defining characteristic of AAS is their ability to spontaneously self-assemble in solution into a rich variety of ordered nanostructures, including micelles, vesicles, nanofibers, and hydrogels.^{[3][5][6]} This guide provides a comprehensive technical overview of the principles governing the self-assembly of AAS, the morphological diversity of the resulting structures, state-of-the-art characterization methodologies, and their strategic application in advanced drug delivery systems.

The Molecular Architecture and Appeal of Amino Acid-Based Surfactants

At their core, AAS are amphiphilic molecules featuring an amino acid as a polar headgroup, connected to a hydrophobic tail, typically a long alkyl chain.^{[2][4]} The immense diversity of the 20 common amino acids provides a powerful toolkit for tailoring the surfactant's properties.^[5] The structure can be modified in several ways:

- **Nature of the Headgroup:** The choice of amino acid (e.g., anionic glutamic acid, cationic lysine, or neutral glycine) dictates the charge and hydrogen-bonding capacity of the headgroup.^{[1][3]}
- **Linkage Chemistry:** The hydrophobic tail can be attached to the amino acid's amine or carboxyl group, forming amide, ester, or amine linkages, which influences the surfactant's stability and hydrophilic-lipophilic balance (HLB).^[7] The N-acyl linkage, formed via reactions like the Schotten-Baumann condensation, is the most common and commercially significant route.^{[3][8]}
- **Hydrophobic Tail:** The length and saturation of the alkyl chain are primary determinants of hydrophobicity and, consequently, the self-assembly behavior.^[5]
- **Advanced Architectures:** Beyond the single-head, single-tail design, more complex structures like gemini (two heads, two tails) and bolaform (two heads connected by a single tail) surfactants have been developed, offering unique aggregation properties.^{[3][9]}

This molecular customizability, combined with their origin from natural building blocks, makes AAS exceptionally mild, less irritating to the skin, and environmentally benign, as their degradation products are simply amino acids and fatty acids.^[1]

Fundamental Principles of Self-Assembly

The spontaneous organization of AAS in aqueous media is a thermodynamically driven process aimed at minimizing the unfavorable contact between the hydrophobic tails and water molecules. This is governed by a delicate interplay of non-covalent forces:

- **Hydrophobic Effect:** This is the primary driving force. The alkyl chains are expelled from the water, clustering together to reduce the system's overall free energy.[5][10]
- **Electrostatic Interactions:** For ionic AAS (e.g., based on glutamate or arginine), repulsive forces between charged headgroups oppose aggregation and favor structures with higher curvature, like small micelles. These forces can be modulated by pH and ionic strength.[10][11][12] Screening these charges by adding salt can reduce repulsion, allowing for the formation of larger, less curved structures like vesicles or worm-like micelles.[11][13]
- **Hydrogen Bonding:** The amide and carboxyl groups of the amino acid headgroups can form extensive intermolecular hydrogen bonds. This interaction is crucial for the formation of more ordered and rigid structures, such as tubules and nanofibers.[5][10]
- **Van der Waals Forces:** These attractive forces between the packed alkyl chains contribute to the stability of the hydrophobic core of the assembled structure.[10]
- **Molecular Geometry and Packing:** The relative size of the hydrophilic headgroup and the hydrophobic tail dictates the preferred curvature of the aggregate. This is often described by the critical packing parameter (CPP), which relates the volume of the hydrophobic tail to the area of the headgroup and the tail length.[14] Different CPP values favor different structures (e.g., spherical micelles, cylindrical micelles, or planar bilayers).

A Morphology Guide: The Spectrum of Self-Assembled Structures

The structural versatility of AAS allows for the formation of a wide array of nanostructures, each with distinct properties and applications.

Micelles

Micelles are the simplest aggregates, typically spherical or ellipsoidal, formed above a specific concentration known as the Critical Micelle Concentration (CMC).[9] In these structures, the hydrophobic tails form a liquid-like core, while the hydrophilic headgroups form a protective corona exposed to the water. AAS generally exhibit lower CMC values compared to conventional surfactants with the same chain length, indicating higher efficiency.[9][15]

Vesicles (Liposomes)

Vesicles are hollow, spherical structures composed of one or more concentric bilayers, enclosing an aqueous core. They are particularly valuable for encapsulating both hydrophilic (in the core) and hydrophobic (in the bilayer) molecules.^[16] Spontaneous vesicle formation is often observed in mixtures of cationic and anionic AAS (catanionic systems) or with double-tailed gemini surfactants, which have a molecular geometry that favors bilayer formation.^[17]^[18]^[19] The pH-responsiveness of many AAS allows for the creation of "smart" vesicles that can release their payload in response to a pH trigger.^[16]^[20]

Nanofibers and Nanotubes

Under specific conditions, certain AAS, particularly those with a strong capacity for hydrogen bonding and chirality, can assemble into one-dimensional structures like nanofibers and nanotubes.^[5]^[21] For instance, lysine-derived surfactants have been shown to form micrometer-sized tubules upon cooling, leading to gelation.^[5]^[6] Surfactant-like peptides, which are short amino acid sequences with a hydrophobic tail and a charged head, also readily form nanotubes and nanovesicles.^[21] These high-aspect-ratio structures are of great interest for tissue engineering and as templates for material synthesis.

Hydrogels

Hydrogels are three-dimensional networks of self-assembled structures (often nanofibers or worm-like micelles) that entrap a large amount of water, resulting in a soft, semi-solid material.^[22] The formation of these gels, often triggered by changes in temperature, pH, or the presence of additives, is driven by the entanglement or cross-linking of the underlying fibrous assemblies.^[22]^[23] Amino acid-based surfactants can form robust hydrogels, sometimes in combination with polymers or other molecules like cyclodextrins.^[22]^[24] These materials are highly valued in drug delivery and regenerative medicine.^[25]

Structure	Typical Morphology	Primary Driving Forces	Key Molecular Features	Primary Application Area
Micelle	Spherical or Ellipsoidal Core-Shell (5-100 nm)	Hydrophobic Effect, Electrostatic Repulsion	Single-chain AAS, High Headgroup Area	Solubilization, Detergency[9][26]
Vesicle	Hollow Bilayer Sphere (50 nm - 1 μ m)	Hydrophobic Effect, Reduced Headgroup Repulsion	Gemini or Double-Tailed AAS, Catanionic Mixtures	Drug Encapsulation & Delivery[16][17]
Nanofiber/Tube	High-Aspect-Ratio Cylinders (10-100 nm diameter)	Hydrophobic Effect, Hydrogen Bonding, π - π Stacking	Chiral AAS, Surfactant-like Peptides	Tissue Scaffolding, Templating[5][6][21]
Hydrogel	3D Entangled Network	Fiber Entanglement, Inter-fiber Interactions	Gel-forming AAS (often fibrous aggregates)	Controlled Release, Cell Culture[22][23][25]

Characterization of Self-Assembled Structures: Methodologies and Protocols

A multi-technique approach is essential to fully elucidate the morphology, size, and properties of AAS self-assemblies.

Morphological Analysis: Electron Microscopy

Direct visualization is crucial for confirming the morphology of aggregates.

- Cryogenic Transmission Electron Microscopy (Cryo-TEM): This is the gold standard for imaging nanostructures in their native, hydrated state. By flash-freezing the sample, it avoids artifacts associated with drying and staining. It is indispensable for visualizing delicate structures like vesicles and nanofibers.[17][18]

- **Scanning Electron Microscopy (SEM):** SEM is particularly useful for visualizing the macroscopic structure of hydrogels, revealing the porous 3D network of the entangled fibers.

Protocol 4.1: Cryo-TEM Sample Preparation and Imaging

- **Sample Preparation:** Apply 3-5 μL of the aqueous surfactant solution (at a concentration well above the CMC) to a glow-discharged TEM grid (e.g., lacey carbon or holey carbon film).
- **Blotting:** Blot the grid with filter paper for 2-4 seconds to create a thin film of the solution across the grid holes. The blotting time is a critical parameter that must be optimized to achieve the ideal ice thickness.
- **Vitrification:** Immediately plunge the grid into a cryogen (typically liquid ethane cooled by liquid nitrogen) using a vitrification apparatus (e.g., a Vitrobot). This freezes the sample so rapidly that water molecules do not have time to crystallize, preserving the native structure in a state of amorphous (vitreous) ice.
- **Transfer and Imaging:** Transfer the vitrified grid to a cryo-TEM holder under liquid nitrogen and insert it into the TEM.
- **Low-Dose Imaging:** Acquire images under low-electron-dose conditions (e.g., $<20 \text{ e}^-/\text{\AA}^2$) to minimize radiation damage to the beam-sensitive, unstained sample. Images are typically taken at various defocus values to enhance phase contrast.

Size and Stability Analysis: Light Scattering

- **Dynamic Light Scattering (DLS):** DLS is a non-invasive technique used to determine the hydrodynamic radius (size) and size distribution of particles in solution, such as micelles and vesicles.^{[16][27]} It works by measuring the time-dependent fluctuations in scattered light intensity caused by the Brownian motion of the particles.

Protocol 4.2: Particle Size Analysis by DLS

- **Sample Preparation:** Prepare the AAS solution in a suitable buffer or deionized water, ensuring the concentration is above the CMC. Filter the sample through a syringe filter (e.g., $0.22 \mu\text{m}$) directly into a clean DLS cuvette to remove dust and large aggregates.

- **Instrument Setup:** Place the cuvette in the DLS instrument and allow it to equilibrate to the desired temperature (e.g., 25 °C) for at least 5 minutes to avoid thermal gradients.
- **Measurement Parameters:** Set the laser wavelength, scattering angle (commonly 90° or 173°), and measurement duration. Ensure the count rate is within the optimal range for the detector.
- **Data Acquisition:** Perform multiple measurements (e.g., 3 runs of 10-15 acquisitions each) to ensure reproducibility.
- **Data Analysis:** The instrument's software calculates the autocorrelation function of the scattering intensity fluctuations. From this, the diffusion coefficient is determined, and the hydrodynamic radius is calculated using the Stokes-Einstein equation. The size distribution is typically reported as an intensity-weighted, volume-weighted, or number-weighted distribution.

Bulk Properties: Rheology

Rheology measures the flow and deformation of materials. It is essential for characterizing the mechanical properties of AAS hydrogels, such as their stiffness (storage modulus, G') and viscosity (loss modulus, G'').^{[11][28][29]} A true gel is identified when G' is greater than G'' and both are independent of frequency over a range.^[23]

Application Focus: Drug Delivery Systems

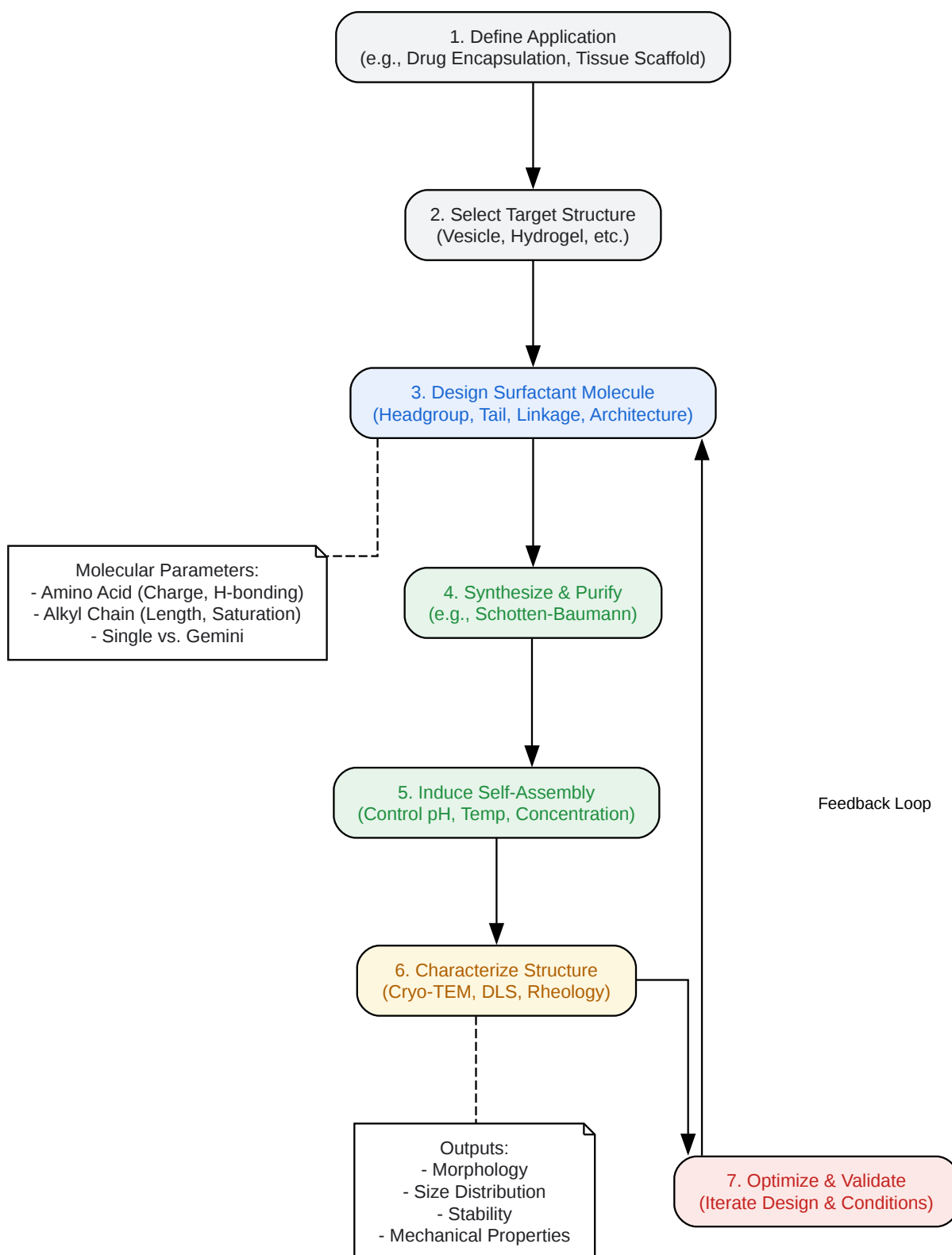
The unique properties of AAS make them exceptional candidates for designing sophisticated drug delivery vehicles.^{[3][6]}

- **Vesicular Carriers:** AAS vesicles can encapsulate drugs, protecting them from degradation and controlling their release.^[16] The pH-sensitive nature of many AAS can be exploited for targeted delivery to acidic microenvironments, such as tumors or endosomes.^[20] For instance, a gemini amino acid surfactant has been shown to undergo a reversible transition from micelles to vesicles by regulating pH, allowing for the encapsulation and delivery of Vitamin D3.^[16]
- **Hydrogel Depots:** AAS hydrogels can serve as injectable depots for the sustained local release of therapeutics.^[25] The shear-thinning and self-healing properties of some

hydrogels are particularly advantageous for this application.[\[23\]](#)

- Antimicrobial Agents: Cationic AAS, especially those based on arginine, possess intrinsic antimicrobial activity due to their ability to disrupt bacterial cell membranes.[\[2\]](#)[\[5\]](#) This dual functionality as both a carrier and an active agent is highly promising.

Diagram 1: Workflow for Designing AAS Self-Assemblies



[Click to download full resolution via product page](#)

Caption: A logical workflow for the rational design and validation of amino acid-based surfactant self-assemblies for a target application.

Diagram 2: pH-Responsive Drug Release from an AAS Vesicle

Caption: Mechanism of pH-triggered drug release from a vesicle formed by anionic amino acid-based surfactants.

Conclusion and Future Outlook

The self-assembly of amino acid-based surfactants provides a pathway to a remarkable array of functional nanostructures. Their inherent biocompatibility, tunability, and stimuli-responsive nature position them as leading candidates for next-generation materials, especially in the biomedical field.^{[5][6]} Future research will likely focus on developing more complex, multi-functional systems, such as "theranostic" vesicles that combine therapeutic delivery with diagnostic imaging, and creating advanced hydrogels that closely mimic the extracellular matrix for tissue regeneration. As the demand for sustainable and safe materials grows, the elegant self-assembly of these bio-inspired molecules will undoubtedly play an increasingly vital role in scientific innovation.

References

- Synthesis and Surface Properties of Amino Acid Surfactants from Industrial Waste Proteins. (n.d.). ACS Publications.
- Research Progress in the Synthesis of N-Acyl Amino Acid Surfactants: A Review. (n.d.). ResearchGate.
- Holmberg, K., & Bordes, R. (2025). Development of amino acid-based surfactants: from synthesis to applications. *Current Opinion in Colloid & Interface Science*, 75, 101884. [\[Link\]](#)
- Synthesis and physicochemical study of novel amino acid based surfactants. (n.d.). Chalmers University of Technology. Retrieved March 10, 2026, from [\[Link\]](#)
- Role of amino acids/nanoparticles on properties of surfactant: A review. (2026, January 18). Authorea.
- Marques, E. F., et al. (2008). Spontaneous Vesicle Formation in Catanionic Mixtures of Amino Acid-Based Surfactants: Chain Length Symmetry Effects. *Langmuir*, 24(19), 11009-

11017. [\[Link\]](#)

- The synthesis and application of amino acid surfactants are briefly discussed. (2026, January 26). SooPress. [\[Link\]](#)
- Lourdes, M., et al. (2017). Amino Acid-Based Surfactants for Biomedical Applications. IntechOpen. DOI: 10.5772/intechopen.69113. [\[Link\]](#)
- Ichihara, K., et al. (2021). Rheology of α -Gel Formed by Amino Acid-Based Surfactant with Long-Chain Alcohol: Effects of Inorganic Salt Concentration. Langmuir, 37(23), 7076-7084. [\[Link\]](#)
- Vauthey, S., et al. (2002). Molecular self-assembly of surfactant-like peptides to form nanotubes and nanovesicles. Proceedings of the National Academy of Sciences, 99(8), 5355-5360. [\[Link\]](#)
- Zhang, L., et al. (2020). Supramolecular Hydrogels with Chiral Nanofibril Structures Formed from β -Cyclodextrin and a Rosin-Based Amino Acid Surfactant. Journal of Agricultural and Food Chemistry, 68(35), 9476-9483. [\[Link\]](#)
- Qiao, W., et al. (2016). Vesicles from pH-regulated reversible gemini amino-acid surfactants as nanocapsules for delivery. Colloids and Surfaces B: Biointerfaces, 146, 514-522. [\[Link\]](#)
- N-Geranylated Amino Acid Surfactants with Low Critical Micelle Concentrations from Abundant, Naturally Derived Starting Materials. (n.d.). ChemistryOpen. [\[Link\]](#)
- Pinazo, A., et al. (2021). Stimuli-Sensitive Self-Assembled Tubules Based on Lysine-Derived Surfactants for Delivery of Antimicrobial Proteins. Chemistry, 27(2), 692-704. [\[Link\]](#)
- Marques, E. F., et al. (2006). Spontaneous Formation of Vesicles and Dispersed Cubic and Hexagonal Particles in Amino Acid-Based Catanionic Surfactant Systems. Langmuir, 22(14), 6033-6042. [\[Link\]](#)
- Ichihara, K., et al. (2021). Rheology of α -Gel Formed by Amino Acid-Based Surfactant with Long-Chain Alcohol: Effects of Inorganic Salt Concentration. Langmuir, 37(23), 7076-7084. [\[Link\]](#)

- Ichihara, K., et al. (2021). Rheology of α -Gel Formed by Amino Acid-Based Surfactant with Long-Chain Alcohol: Effects of Inorganic Salt Concentration. Semantic Scholar. [\[Link\]](#)
- Tavano, L., et al. (2017). Aggregation Behavior, Antibacterial Activity and Biocompatibility of Catanionic Assemblies Based on Amino Acid-Derived Surfactants. International Journal of Molecular Sciences, 18(12), 2596. [\[Link\]](#)
- Muñoz-Espí, R., et al. (2016). Amino-Acid-Based Polymerizable Surfactants for the Synthesis of Chiral Nanoparticles. Macromolecular Rapid Communications, 37(18), 1478-1484. [\[Link\]](#)
- Spontaneous Vesicle Formation in Catanionic Mixtures of Amino Acid-Based Surfactants: Chain Length Symmetry Effects. (2008). Lund University Research Portal. [\[Link\]](#)
- surfactants of amino acids. (n.d.). Shanghai VanaBio Silicones Co., Ltd.. Retrieved March 10, 2026, from [\[Link\]](#)
- Al-Hayan, M. N., et al. (2022). Study on the Effects of Biologically Active Amino Acids on the Micellization of Anionic Surfactant Sodium Dodecyl Sulfate (SDS) at Different Temperatures. Molecules, 27(6), 1801. [\[Link\]](#)
- Gazit, E. (2014). Self-assembling amphiphilic peptides. Journal of Peptide Science, 20(7), 487-495. [\[Link\]](#)
- Ichihara, K., et al. (2021). Rheology of α -Gel Formed by Amino Acid-Based Surfactant with Long-Chain Alcohol: Effects of Inorganic Salt Concentration. Langmuir, 37(23), 7076-7084. [\[Link\]](#)
- Design of stimuli-responsive minimalist heptad surfactants for stable emulsions. (2024, October 4). Communications Materials. [\[Link\]](#)
- Dynamic Properties of Amino Acid Based Surfactants. (2021, September 8). Turkchem. [\[Link\]](#)
- Rao, V. G., et al. (2011). Aggregation Behavior of Amino Acid Ionic Liquid Surfactants in Aqueous Media. The Journal of Physical Chemistry B, 115(45), 13245-13254. [\[Link\]](#)

- Cardoso, A. C. S. R., & Alves, V. D. (2024). A Review on the Rheological Properties of Single Amino Acids and Short Dipeptide Gels. *Gels*, 10(8), 533. [[Link](#)]
- Solaiman, D. K. Y., et al. (2022). Investigation of d-Amino Acid-Based Surfactants and Nanocomposites with Gold and Silica Nanoparticles as against Multidrug-Resistant Bacteria Agents. *ACS Omega*, 7(50), 47211-47225. [[Link](#)]
- Verma, G., et al. (2009). pH-Responsive self-assembly in an aqueous mixture of surfactant and hydrophobic amino acid mimic. *Soft Matter*, 5, 2919-2927. [[Link](#)]
- Gyarmati, B., et al. (2016). Fully amino acid-based hydrogel as potential scaffold for cell culturing and drug delivery. *Acta Biomaterialia*, 38, 20-31. [[Link](#)]
- Kumar, V. V., et al. (2014). Self-Assembled Surfactant Cyclic Peptide Nanostructures as Stabilizing Agents. *PLoS ONE*, 9(3), e90338. [[Link](#)]
- Al-Lawati, H., & Al-Hinai, M. (2020). The Design of Anionic Surfactant-Based Amino-Functionalized Mesoporous Silica Nanoparticles and their Application in Transdermal Drug Delivery. *Pharmaceutics*, 12(11), 1040. [[Link](#)]
- Stimuli-Responsive Bio-Based Surfactant-Polymer Gels. (2024, March 13). SSRN. [[Link](#)]
- Role of amino acids/nanoparticles on properties of surfactant: A review. (2026, January 31). ResearchGate. [[Link](#)]
- Factors Affecting Secondary and Supramolecular Structures of Self-Assembling Peptide Nanocarriers. (2021, November 20). *Macromolecular Bioscience*. [[Link](#)]
- Amino Acid-Based Surfactants for Biomedical Applications. (n.d.). SciSpace. Retrieved March 10, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. zhishangchem.com](https://zhishangchem.com) [zhishangchem.com]
- [2. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [3. research.chalmers.se](https://research.chalmers.se) [research.chalmers.se]
- [4. scispace.com](https://scispace.com) [scispace.com]
- [5. Amino Acid-Based Surfactants for Biomedical Applications | IntechOpen](https://www.intechopen.com) [[intechopen.com](https://www.intechopen.com)]
- [6. Stimuli-Sensitive Self-Assembled Tubules Based on Lysine-Derived Surfactants for Delivery of Antimicrobial Proteins - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [7. publications.lib.chalmers.se](https://publications.lib.chalmers.se) [publications.lib.chalmers.se]
- [8. researchgate.net](https://researchgate.net) [researchgate.net]
- [9. vanabio.com](https://vanabio.com) [vanabio.com]
- [10. Self-assembling amphiphilic peptides - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [11. Rheology of \$\alpha\$ -Gel Formed by Amino Acid-Based Surfactant with Long-Chain Alcohol: Effects of Inorganic Salt Concentration - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [12. researchgate.net](https://researchgate.net) [researchgate.net]
- [13. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [14. mdpi.com](https://mdpi.com) [mdpi.com]
- [15. N-Geranylated Amino Acid Surfactants with Low Critical Micelle Concentrations from Abundant, Naturally Derived Starting Materials - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [16. Vesicles from pH-regulated reversible gemini amino-acid surfactants as nanocapsules for delivery - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [17. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [18. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [19. Spontaneous Vesicle Formation in Catanionic Mixtures of Amino Acid-Based Surfactants: Chain Length Symmetry Effects. | Lunds universitet](https://www.lu.se) [[lu.se](https://www.lu.se)]
- [20. Aggregation Behavior, Antibacterial Activity and Biocompatibility of Catanionic Assemblies Based on Amino Acid-Derived Surfactants - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [21. pnas.org](https://pnas.org) [pnas.org]
- [22. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]

- [23. mdpi.com \[mdpi.com\]](#)
- [24. papers.ssrn.com \[papers.ssrn.com\]](#)
- [25. Fully amino acid-based hydrogel as potential scaffold for cell culturing and drug delivery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [26. turkchem.net \[turkchem.net\]](#)
- [27. pubs.acs.org \[pubs.acs.org\]](#)
- [28. semanticscholar.org \[semanticscholar.org\]](#)
- [29. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Self-assembly structures of amino acid-based surfactants]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611473/docs#self-assembly-structures-of-amino-acid-based-surfactants\]](https://www.benchchem.com/product/b611473/docs#self-assembly-structures-of-amino-acid-based-surfactants)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check